

# An In-depth Technical Guide to 3-(Methylthio)propanoic Acid

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## Compound of Interest

Compound Name: 3-(Methylthio)propanoic acid

Cat. No.: B1663858

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This document provides a comprehensive overview of **3-(Methylthio)propanoic acid**, a sulfur-containing carboxylic acid. It details the compound's chemical structure, properties, and its role in biological pathways, along with relevant experimental methodologies.

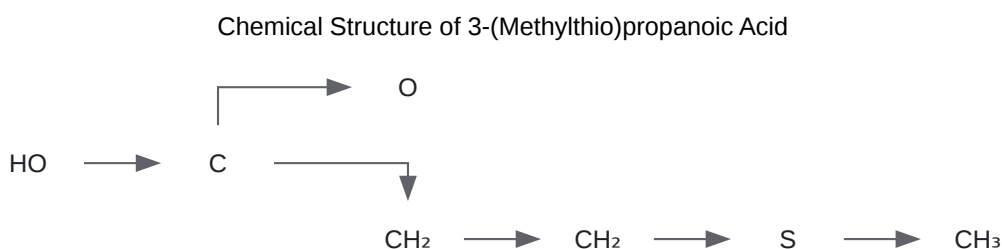
## Compound Identity and Chemical Structure

**3-(Methylthio)propanoic acid**, also known as 3-methylsulfanylpropanoic acid or 4-thiapentanoic acid, is a thia fatty acid that plays a role in mammalian metabolism.<sup>[1][2][3]</sup> Its fundamental chemical and structural information is crucial for understanding its reactivity and biological function.

Chemical Formula:  $C_4H_8O_2S$ <sup>[4][5]</sup>

Structure:

The structure consists of a propanoic acid backbone with a methylthio group ( $-SCH_3$ ) attached at the C-3 position.



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Caption: Chemical structure of **3-(Methylthio)propanoic acid**.

## Physicochemical and Identification Data

A summary of the key physical, chemical, and regulatory identifiers for **3-(Methylthio)propanoic acid** is presented below for easy reference.

Table 1: Chemical Identifiers and Synonyms

Identifier Type	Value
CAS Number	646-01-5
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub> S
Molecular Weight	120.17 g/mol
IUPAC Name	3-(Methylsulfanyl)propanoic acid
Synonyms	3-(Methylthio)propionic acid, 4-Thiapentanoic acid, 3-Methylsulfanylpropionic acid
InChI Key	CAOMCZAIALVUPA-UHFFFAOYSA-N
SMILES	CSCCC(=O)O

Table 2: Physicochemical Properties

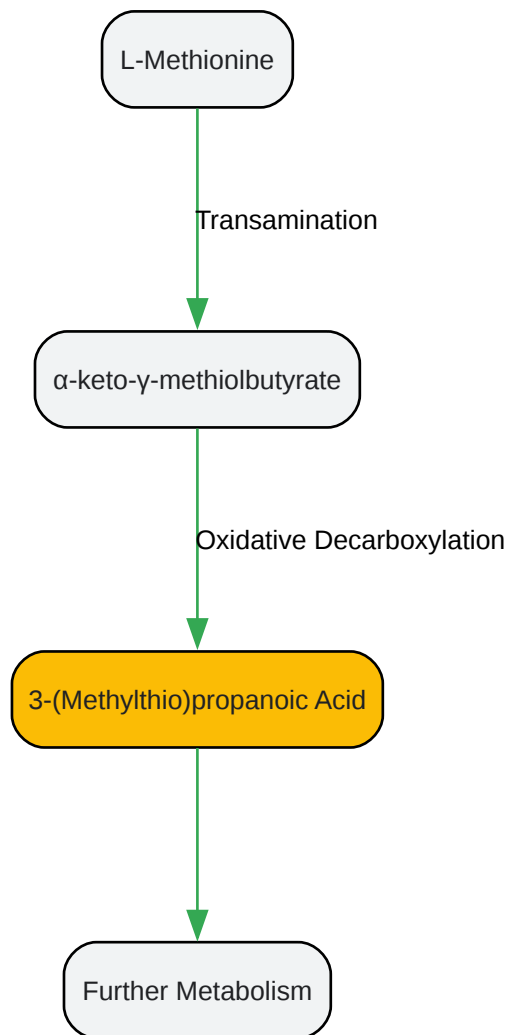
Property	Value
Appearance	Colorless to light yellow liquid or solid
Melting Point	16 °C
Boiling Point	130 °C at 2 mmHg, 244-247 °C at 760 mmHg
Density	1.160 g/cm <sup>3</sup>
Refractive Index	1.4884
Water Solubility	25 mg/mL
pKa	4.29 ± 0.10 (Predicted)
Flash Point	130 °C at 15 mmHg

## Biological Significance and Pathways

**3-(Methylthio)propanoic acid** is a known intermediate in the mammalian metabolism of methionine. This compound is formed via a transaminative pathway, which represents a significant route for methionine oxidation in vitro.

The pathway involves the transamination of methionine to its  $\alpha$ -keto acid ( $\alpha$ -keto- $\gamma$ -methiolbutyrate), which is then oxidatively decarboxylated to form **3-(Methylthio)propanoic acid**.

## Simplified Methionine Transamination Pathway



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Caption: Role of 3-(MTP) acid in methionine metabolism.

Beyond its role in metabolism, this compound has been identified as a phytotoxin produced by the cassava pathogen *Xanthomonas campestris manihotis*. It also exhibits antifungal activity against fungi such as *F. oxysporum*.

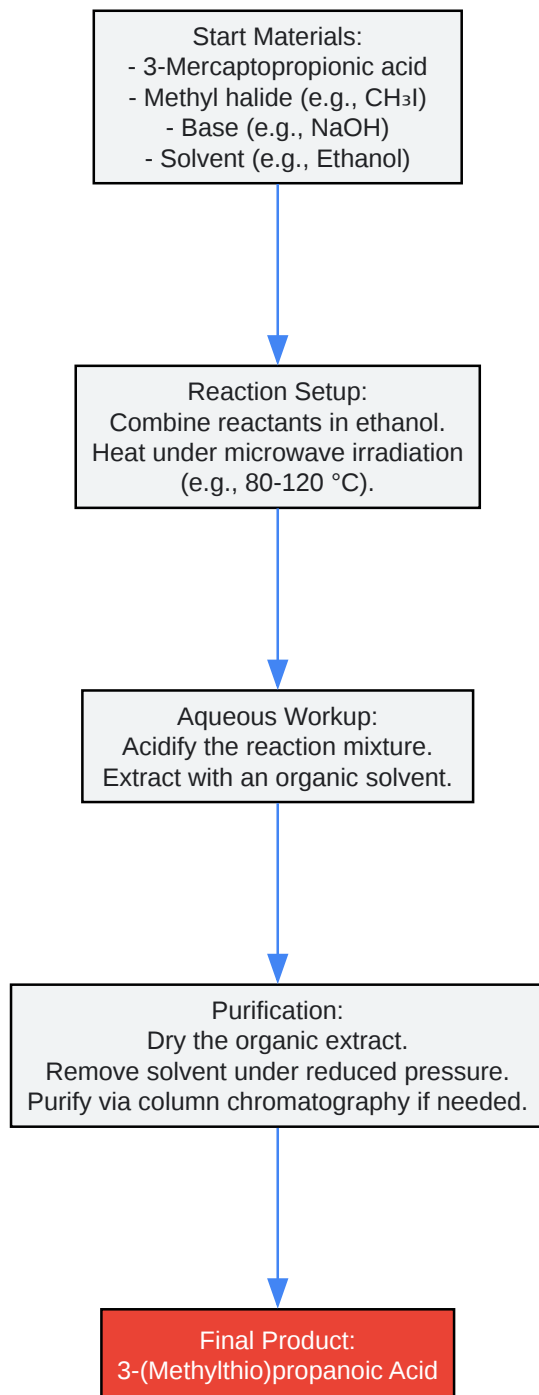
## Experimental Protocols

This section outlines methodologies relevant to the synthesis and biological evaluation of **3-(Methylthio)propanoic acid**.

A green and efficient method for the synthesis of 3-(alkylthio)propionic acids has been developed. This protocol can be adapted for the specific synthesis of **3-(Methylthio)propanoic acid**.

Workflow:

## General Synthesis Workflow



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Caption: General workflow for synthesizing the compound.

#### Methodology:

- **Reaction:** The synthesis involves the reaction of 3-mercaptopropionic acid with a methyl halide (such as methyl iodide or methyl bromide) in a suitable solvent like ethanol.
- **Base:** A base, such as sodium hydroxide, is used to deprotonate the thiol group, facilitating the nucleophilic attack on the methyl halide.
- **Heating:** The reaction can be performed under conventional heating or microwave irradiation, with the latter often leading to higher yields and shorter reaction times.
- **Purification:** After the reaction is complete, the product is typically isolated through an aqueous workup followed by extraction and purification, often by distillation or column chromatography.

While a specific protocol for testing **3-(Methylthio)propanoic acid** is not detailed in the cited literature, a standard broth microdilution method can be employed to determine its minimum inhibitory concentration (MIC) against fungal strains. This method is a standard approach recommended by organizations like CLSI and EUCAST.

#### Methodology:

- **Preparation of Inoculum:** A standardized suspension of the fungal isolate (e.g., *Fusarium oxysporum*) is prepared in a suitable broth medium (e.g., RPMI 1640).
- **Drug Dilution:** A serial two-fold dilution of **3-(Methylthio)propanoic acid** is prepared in a 96-well microtiter plate. A range of concentrations should be selected to capture the expected MIC.
- **Inoculation:** Each well is inoculated with the fungal suspension. A growth control well (no compound) and a sterility control well (no inoculum) are included.
- **Incubation:** The plate is incubated at a suitable temperature (e.g., 35°C) for a defined period (typically 24-48 hours).
- **Endpoint Reading:** The MIC is determined as the lowest concentration of the compound that causes a significant inhibition of fungal growth (e.g.,  $\geq 50\%$  or  $\geq 90\%$  reduction) compared to

the growth control, often read visually or with a spectrophotometer.

The ethyl ester of **3-(Methylthio)propanoic acid** has been investigated for its potential to induce differentiation in human colon cancer cells.

#### Methodology:

- Cell Culture: Human colon cancer cells (e.g., RCM-1) are plated in 35-mm plastic culture plates and allowed to adhere for 24 hours.
- Treatment: The cells are then treated with various concentrations of 3-(methylthio)propionic acid ethyl ester (e.g., 0.25 to 2 mM) in a suitable culture medium for a specified duration (e.g., 4 days).
- Analysis: Post-treatment, the cells are analyzed for markers of differentiation. This can include morphological assessment (e.g., formation of duct structures) and cell counting using a hemacytometer after trypsinization.

This guide provides foundational technical information for professionals working with **3-(Methylthio)propanoic acid**, offering a basis for further research and development.

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## References

- 1. reviberoammicol.com [reviberoammicol.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.com [medchemexpress.com]
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